Technical Support Center: Bromination of 5

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Compound of Interest	
Compound Name:	*2-Bromo-5-isopropoxybenzaldehyde*
CAS No.:	*162147-12-8*
Cat. No.:	*B112025*

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Welcome to the technical support center for the bromination of 5-isopropoxybenzaldehyde. This guide is designed for researchers, scientists, and pro asked questions, and detailed protocols to help you navigate the complexities of this electrophilic aromatic substitution and achieve optimal results in synthesis of your target molecule.

Frequently Asked Questions (FAQs)

Q1: What is the expected major product for the bromination of 5-isopropoxybenzaldehyde?

The major product is **2-bromo-5-isopropoxybenzaldehyde**. The isopropoxy group is a strong activating and ortho, para-directing group, while the al dominates the directing effects, leading to bromination primarily at the positions ortho and para to it. Since the para position is already substituted with

Q2: Why is careful control of the reaction temperature important?

Temperature control is critical to manage the selectivity and minimize side reactions.[1] Higher temperatures can increase the rate of undesirable side aromatic rings, running the reaction at or below room temperature is recommended.[1][2]

Q3: Do I need a Lewis acid catalyst for this reaction?

A Lewis acid catalyst like $FeBr_3$ or $AlCl_3$ is often used to polarize the bromine molecule and increase its electrophilicity for the bromination of less reac isopropoxybenzaldehyde electron-rich and highly susceptible to electrophilic attack. Therefore, a Lewis acid catalyst is often not necessary and may e bromine in a suitable solvent like acetic acid or dichloromethane.[4]

Q4: What are the most common side products I should watch out for?

The most common side products are:

- Polybrominated products: Due to the activated nature of the ring, the addition of more than one bromine atom is a significant possibility.
- Oxidation product: The aldehyde group can be oxidized by bromine to a carboxylic acid, forming 2-bromo-5-isopropoxybenzoic acid.[5][6]
- Regioisomers: While **2-bromo-5-isopropoxybenzaldehyde** is the major product, small amounts of other isomers might form.
- Ether cleavage products: The HBr generated during the reaction can, under harsh conditions, cleave the isopropoxy ether linkage.[7][8][9]

Troubleshooting Guide: Side Reactions & Solutions

This section addresses specific issues you may encounter during the bromination of 5-isopropoxybenzaldehyde, providing explanations and actionab

Issue 1: My TLC plate shows multiple spots, indicating a mixture of products.

- Question: I've run my reaction and the TLC analysis shows at least three distinct spots. What are these likely to be and how can I improve the selec

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- Answer: The multiple spots likely correspond to your starting material, the desired monobrominated product, and one or more side products. The m
  - Root Cause Analysis:
    - Polybromination: The product, **2-bromo-5-isopropoxybenzaldehyde**, is still an activated aromatic ring and can undergo a second brominatio
    - Oxidation: Bromine can act as an oxidizing agent, converting the aldehyde to a carboxylic acid.[5][6] This is often facilitated by the presence o
  - Troubleshooting Steps:
    - Control Stoichiometry: Use no more than one equivalent of bromine. It may be beneficial to add the bromine dropwise to the solution of the alc
    - Lower the Temperature: Perform the reaction at a lower temperature (e.g., 0-5 °C) to reduce the rate of the second bromination and the oxidat
    - Monitor the Reaction Closely: Use TLC to monitor the disappearance of the starting material. Quench the reaction as soon as the starting mat
    - Use Anhydrous Conditions: Ensure your solvent and glassware are dry to minimize the oxidation of the aldehyde.

Issue 2: The yield of my desired product is low after purification.

- Question: After work-up and purification, my final yield is much lower than expected. What are the potential reasons for this loss of product?
- Answer: Low yield can result from incomplete reaction, formation of side products that are difficult to separate, or loss of product during the work-up
  - Root Cause Analysis:
    - Side Product Formation: As discussed in Issue 1, the formation of polybrominated and oxidized products will inherently lower the yield of the d
    - Ether Cleavage: The hydrobromic acid (HBr) generated as a byproduct can cleave the isopropoxy ether bond, especially if the reaction tempe hydroxybenzaldehyde.
    - Purification Losses: The desired product and side products may have similar polarities, making separation by column chromatography challen the mother liquor.[11]
  - Troubleshooting Steps:
    - Optimize Reaction Conditions: Implement the suggestions from Issue 1 to maximize the formation of the desired product.
    - Consider a Bromine Scavenger: In some cases, adding a mild base like sodium acetate can help to neutralize the HBr formed during the react
    - Refine Purification Strategy:
      - Acid-Base Extraction: If the oxidized carboxylic acid is a significant byproduct, you can remove it by washing the organic layer with a mild ac layer.
      - Bisulfite Adduct Formation: Aldehydes can be purified by forming a solid bisulfite addition product.[12] This can help separate the desired al
      - Careful Chromatography: Use a high-resolution silica gel and an optimized solvent system for column chromatography. Running a gradient

Issue 3: I suspect the isopropoxy group is being cleaved.

- Question: My NMR or Mass Spec data suggests the presence of a hydroxyl group instead of the isopropoxy group. How can this happen and how
- Answer: The presence of a hydroxyl group indicates the cleavage of the C-O ether bond of the isopropoxy group.
  - Root Cause Analysis: This is a classic acid-catalyzed ether cleavage reaction.[7][8][9][10] The HBr generated during the bromination protonates SN1-like fashion to displace the phenol.
  - Troubleshooting Steps:

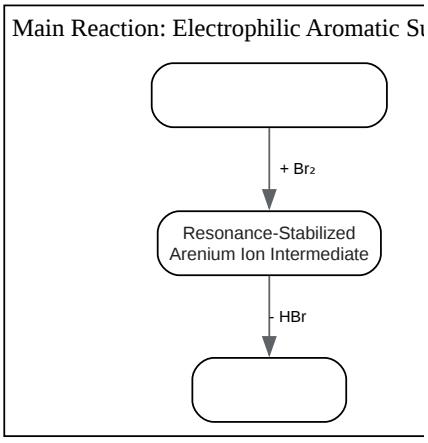
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- Avoid High Temperatures: Ether cleavage is more pronounced at higher temperatures. Keep the reaction temperature low.
- Minimize Reaction Time: Do not let the reaction run for an extended period after the starting material has been consumed.
- Use a Non-Acidic Brominating Agent: Consider using a brominating agent that does not produce HBr, such as N-Bromosuccinimide (NBS), alt

Visualizing the Reaction Pathways

The following diagrams illustrate the intended reaction and potential side reactions.

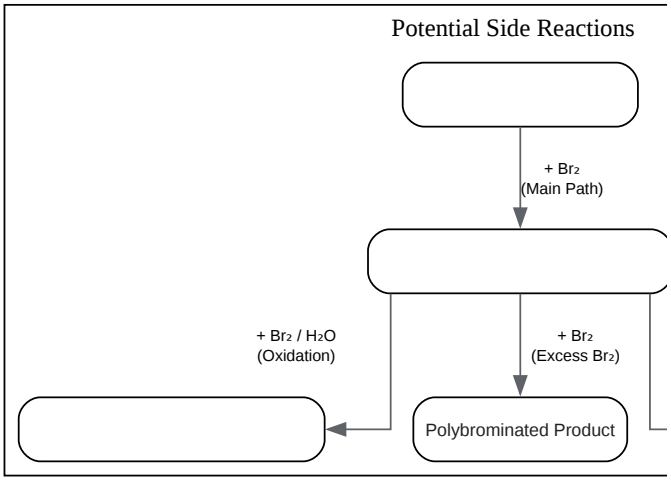
Main Reaction Pathway



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Caption: Desired bromination pathway.

Common Side Reactions



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Caption: Overview of common side reactions.

Detailed Experimental Protocol

This protocol is a general guideline. Optimization may be required based on your specific lab conditions and purity requirements.

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Synthesis of **2-Bromo-5-isopropoxybenzaldehyde**

Materials:

- 5-Isopropoxybenzaldehyde
- Bromine (Br_2)
- Glacial Acetic Acid
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Saturated aqueous sodium thiosulfate ($Na_2S_2O_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for elution

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 5-isopropoxybenzaldehyde (1.0 eq) in gl
- Bromine Addition: In the dropping funnel, prepare a solution of bromine (1.0 eq) in the same solvent. Add the bromine solution dropwise to the stirre
- Reaction Monitoring: Monitor the reaction progress by TLC. The reaction is typically complete within 1-3 hours after the bromine addition is finished
- Quenching: Once the starting material is consumed, carefully quench the reaction by pouring the mixture into a beaker of ice water. Add saturated
- Work-up:
  - If DCM was used as the solvent, transfer the mixture to a separatory funnel and separate the layers. If acetic acid was used, extract the aqueous
  - Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution (to remove acetic acid and the carboxylic a
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate under reduced pressure to obtain the cr
- Purification: Purify the crude product by column chromatography on silica gel using a hexanes/ethyl acetate gradient to yield pure **2-bromo-5-isop**

Data on Purification Techniques

The choice of purification method is crucial for obtaining a high-purity product. The following table compares common techniques for purifying bromin

Purification Technique	Typical Yield (%)	Final Purity (%)
Column Chromatography	75-90%	95-98%
Recrystallization	60-85%	>99%
Preparative HPLC	>95%	>99.5%

References

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- Journal of the Chemical Society B: Physical Organic. (n.d.). Kinetics and mechanism of the oxidation of aromatic aldehydes with bromine. RSC Pul 7n8VQJAAmb0Ml7O--I7B2jVHhZ8neIoIxxCrE-R44EMikQozrw8pVM8ndxeRSrOU9g_c33XVOLzJQUK6fLe_o7HXS6P5eEoSTd0NG_1iLX_qffo-W(
- BenchChem. (2025). Evaluating the efficiency of different purification techniques for 5-Bromo-2-[(4-bromobenzyl)oxy]benzaldehyde. BenchChem. [redirect/AUZIYQEOHO0EISUSY6leK0Rc6KDR9H8G2Od9FKUdlu4ZOIK_cll_bfMd4o7BOBX4dg50jLAqlTNvardkLWo-r57ScMYwGaPfIm7fmAwIz-(UH8-RMWFVLuDfy9G3iru6Ylz8vte1zeeQolDpG4ToExabdowkUU8H2i-7GbEiPevEA0nD-o2oEfhSDE0=]
- Dayalan, A., et al. (n.d.). Effect of Transition Metal Ions on the Oxidation of Benzaldehyde by Bromine. Asian Journal of Chemistry. [https://vertexais redirect/AUZIYQH4_x13FzP0oRXrOh9p1CdKsN5ZFjEcNg4KddfYNX0r2aoFNJBl-u3q7XaOiLCvtWMUbDR4c-oEGnEHmjY18wY3hdeWmcJvm4XI
- BenchChem. (n.d.). Chemical Properties and Synthesis of 2-Bromo-5-hydroxybenzaldehyde. BenchChem. [https://vertexaisearch.cloud.google.com KWo0jkbcFb3_KDqbmsA3A54nFo_Ku5SVo5fPCr2qUMKtX0l_j6R6X1CbqSRXD3K1cpbFpNx1u16d-T0GBMj0e0w2os1g4PBXXV5oiHN7_TgV00nI A17aAKW2fDijund3NPeHlmAf0qQ4pnGiFXs6ZC5Vva_zXyK5fDFgCQfimeB0xFOp8a7UOD4K1s25695gMp0qZnPu2uLWHucMeAEUQr-nKQ7A8=]
- ChemicalBook. (n.d.). 2-BROMO-5-HYDROXYBENZALDEHYDE synthesis. ChemicalBook. [https://vertexaisearch.cloud.google.com/grounding-ap redirect/AUZIYQFKYO5YkBt9mANVupJwuECfjQGu0dBLRNme4AJ7oy1cgFUhaAsjUA0V5vi19Tje759rCaGSXfROXEohX5HB228235W1GBFQHp
- Google Patents. (n.d.). US4551557A - Bromination of substituted benzaldehydes. Google Patents. [https://vertexaisearch.cloud.google.com/ground redirect/AUZIYQGz7ceb9lKUjoawUnqhFr8o5qkoBE6wIjTYcABxCJBcloZfRDTUNK_EQqhCGfnFDmCuC8eC8RTKSrnQY5GCoJ9U8h_CY9e4ykfX
- Google Patents. (n.d.). US4551558A - Bromination of substituted benzaldehydes. Google Patents. [https://vertexaisearch.cloud.google.com/ground H4sWq9V424PC9WE4OQjc4KQdmht38RHJ0ki7TI7wUZmdxhXZpntFIeqPHeyCt7f7gXhbV7rXYkv25w5-sNbx2UuK]
- ipso attack. (n.d.). [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHnllHNBodR-d7OZmRUvkKR0JLXipqlHaN3ROHN0f1q q7kHu6FrbT9GVNOWhMM0qgAaYwjjDc]
- Organic Syntheses. (n.d.). p-BROMOBENZALDEHYDE. Organic Syntheses Procedure. [https://vertexaisearch.cloud.google.com/grounding-api- redirect/AUZIYQEZzTGtWwRJ_nftaT81t8EDX7yCCEQ3OjKCTprki6ZZ1KpeApKBHThpFSuy8D5bluXCKXww7xpFO4Z5e9OBPvdO50sw43mGVR
- Journal of the Chemical Society, Perkin Transactions 2. (n.d.). The kinetics and mechanism of the oxidation of benzyl alcohol to benzaldehyde by b
- Chemistry LibreTexts. (2022, September 24). 16.1: Electrophilic Aromatic Substitution Reactions - Bromination. Chemistry LibreTexts. [https://verte redirect/AUZIYQGF05oRyZV9uGQoVXg36FRV6xjjcks84CHZg_VOMIAdgwHbQfG81yk87FXYBu1mdXI5k7ML6XjeTOo59gRyX2LAnPInI_lgiRG4V 3dRzvVQrWZD3kQTyIK5y34fCmwa0_M87LI-z42daF6_5RH937wFFKnLv_E5p5TbewfmwPhybXA4YmPgp4Gn2MBc8- 5W0TgiBigbKZzZHVIdBV9ujOTqdag2DDBcN3xKm8E3bjcoCMu0pKFxc8s9MaEUfZUNfoTRnsVTFIPVSSuhS0EkL4aabhd31kUCe9SNL1OXzDe2
- Chemistry LibreTexts. (2023, August 7). 11.2: Electrophilic Aromatic Substitution Reactions - Bromination. Chemistry LibreTexts. [https://vertexaisea redirect/AUZIYQH_v5tifpzxQ_wfjZZhP94Zz_sCVWGQ7DL5plo3v4nLjLqCDXAQAJFq3tFA0nHL45IATGrDA5WauaiXbCAHOjTK2s- BTA73SG9PmeVauOY6b9bQK2HH7Xrx2neJPIo5s5i5RTkCX8vIL6pXQIHRDJCCQgFPuVDM4DoS_9G9hJYZFpXz2DR6x_QbYQaUCT585YsizuZ 2x83owQZeaDIJ0wdy302sWwwmtlAeLwNhnqA3WVvJ8nQdemDgdIGqbZlwGpgewEmsQJbuZ2cA_wse95DaU4TYt6LANQRSVyPkR5r1e2VAp-a2
- Wikipedia. (n.d.). Ether cleavage. Wikipedia. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFStAVveke2UXW8S74AS8W 7chtpzEhX-G1zVfbOmPZZ2LBdng7gmKvm]
- BenchChem. (n.d.). **2-Bromo-5-isopropoxybenzaldehyde** | 162147-12-8. BenchChem. [https://vertexaisearch.cloud.google.com/grounding-api-re i2QpqS_qNZnr6tzK5VPnmuzXeQsblPuLau_8wWqF2RDk6FBmin5bXkRmF0qItnvtpMESTJ6NwRWTkXSGj]
- Chemistry Steps. (n.d.). Reactions of Ethers-Ether Cleavage. Chemistry Steps. [https://vertexaisearch.cloud.google.com/grounding-api- redirect/AUZIYQEP9t2Is6NpXjeO_hyn9oFNMTlACd8fTmjcPZIoWhAqj9qfz2uoOhv5Jjvl4PI6sP2BeDLS7H5PrzgYK7rJ3pzrLKXZNELeSdfCFGUXM
- Organic Chemistry Class Notes. (n.d.). Electrophilic Aromatic Substitution Reactions: Bromination. Organic Chemistry Class Notes. [https://vertexa redirect/AUZIYQGPqQ6Dw_1yTaIc67t8o0xRW7WHKAZ99hnk9nmYBaBMe9OMU4-un2ZXvnjZHR9BoweZJlbRjY1XZGMIKIcoH4sx9UuBcoH3-k7I RkbJUZ7QG2okHQ3vPTDMSdbvxpIlJgIf6rTVxDhze7dSOds1p-zlfC5N-rQN-MJNilADYqbRsmZQub53yfR4qfBpV4FLmafex70n99vZLP_zH0=]
- YouTube. (2022, September 2). IPSO Attack/ IPSO Substitution. YouTube. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQ fS8o3OzGJ542TqTN9wlN6q4fo7Er7CId25hsvI2ysLNN890Gygd2Wn4KyPzNeY3rEv77rBu8R25yLljCyfoofhpeJrqc=]
- FAQ. (n.d.). How is preparation and application of 4-Bromobenzaldehyde in synthesis achieved?. FAQ. [https://vertexaisearch.cloud.google.com/gr lvCSAQzMVfPnv2AWH9uzQGo8ygpM7ofzCh-nuY3-N8n06q9z6mil9RJ3A2TcHhSok2JqS435Z9v1-kXQFDL5ABBDU01wPdj1fhS9GrLS0mLav60J
- Chemical Communications (RSC Publishing). (n.d.). Catalytic dehydrogenative dual functionalization of ethers: dealkylation–oxidation–bromination [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGx0aBzoVeoae8dl-n1CJndvKo5Nh5h5fpO9ciApgoAif6OWuxsM3tM6cQDv mjwPE189YGxFcKRqibSf-]
- PrepChem.com. (n.d.). Synthesis of 4-Isopropoxybenzaldehyde. PrepChem.com. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/A HsJyhX6Uq012FfMDPNP1iDTZibTi2TZtDrHw3j50vwWWW8jtcqsjiY2PqaiXK6pPRJAUfjqyiYd4PEEJ3ibYTg=]
- ChemicalBook. (n.d.). 4-ISOPROPOXYBENZALDEHYDE synthesis. ChemicalBook. [https://vertexaisearch.cloud.google.com/grounding-api-redire opYE4NJJLlvOLmTapkn267uHpT2fadlMQ_ljLCrviWm3aAHkm9ktSk9_CDanmz11XKNqq8_tznwpIKDSk5xXSNjObjG8IEYNzh7Pt4jfBxvvhjcvu5hfB
- NCERT. (n.d.). Aldehydes, Ketones and Carboxylic Acids. NCERT. [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEVzFqs e3ohOsMuaCzL4glN5k_fMvug6xSZrc9zUB5xlNEJHXK2BHkZRdP4PdaGQ60wRb-j8NSPj1B4B2tgQXw==]
- Master Organic Chemistry. (2017, November 9). Electrophilic Aromatic Substitution Mechanism. Master Organic Chemistry. [https://vertexaisearch. redirect/AUZIYQGHQMgT09VKvqZ1M4R_OwCnEbvaQRECH3JrsagsVyNLDxJDiRlF6JcDEQJLwOjdi_k0goNe6k6Betv72StAiqW6wzF9Jh3XI4mpr r_tgyAuQdY8A6RF7omncPa1ivuSL5_pKLrQY=]
- Chemistry LibreTexts. (2021, March 5). 22.7: IPSO Substitution. Chemistry LibreTexts. [https://vertexaisearch.cloud.google.com/grounding-api-redi IK64zKda1GUPx4y676q2X71UzHUXRWBAbEU4QKaPil7ZjcjngIMNcNf7InWoTpbfItqhxYYjPTjfxyfEqipKtKIy2mYJC58Ny2Dr17ls- iLvTLFGTKHVHJj2xP6vQejA4CaQmE2Qe04NiAiJc5H5DcI5WB39dg0duGOnM96f2EhB07nFy3WzoF2j3XqQdPQcRK43WI_79IvX_b7Sj3lX6egXrF

- Chemistry LibreTexts. (2024, March 19). 18.3: Reactions of Ethers - Acidic Cleavage. Chemistry LibreTexts. [https://vertexaisearch.cloud.google.co redirect/AUZIYQF2qU_E2aE4DHACO20hlkRyujDUH6sNZnrTU0AAJBa5C51KdlXNjPWldxoBerXFHnzzJfgWc3iX4yJTxZYHhOvX36e6KJAJQ-VPp YM2QP1ZXQli720aaH5kfkgxsJbm1g5krhiVHbekd73KoelMpFHEgC9GIosc_l6oPMx_uGvC6Xx89ZmeiaL1idb9CgAC33hiPRuV9BBzz4dSkZuy10A
- YouTube. (2023, January 21). Aromatic electrophilic substitution reaction of ethers |Bromination| Organic Chemistry| Class-12|. YouTube. [https://ve redirect/AUZIYQFQOPOkuCy3l9geOmqRjhCKLRrNGnd85h1bppJUzT1Vse8GiHbNDWKPmmL5ItyCIbyE1mYcLHgHHV6aP3edW2xDUUG3wCSi_
- Transformation Tutoring. (2022, November 24). Cleavage of Ethers by HBr and HI. Transformation Tutoring. [https://vertexaisearch.cloud.google.cc ZJbY1yHZ6jxKXoOnrdWJIR7wwwMBQy1tlvZD5levtGQjCz7Ou2v78ybIzhnVUx28omqq04pVZT-r8O0iStM1bS6FqnaumqGIdAbT6i1H9Sng2snnrlk4
- J&K Scientific LLC. (n.d.). 5-Bromo-2-isopropoxybenzaldehyde | 138505-25-6. J&K Scientific LLC. [https://vertexaisearch.cloud.google.com/ground Cc4IWfyvSNTcy4ENaskcIBJLasFOxMOzq3ss4UvO89ql2w3a42PIa6RFkzQvJSi214Xyc52EqzEI9m97bU4AuzFkACAmkkrKcsH1ySEL8xDVyfh7oQ
- Synthesis and Characterization of 4-Phenacyloxy Benzaldehyde Derivatives. (n.d.). [https://vertexaisearch.cloud.google.com/grounding-api-redirec gXAorKuzbVQkGqFYSCGYhumenScNIZJcb91MYCVKnd_mw0zeX2ocjgAx9RiEG1Ds06feOb5BwasquFfsbO_sDqdtnPWyHtnG1dXFF_vioTGJG4
- ACS GCI Pharmaceutical Roundtable Reagent Guides. (n.d.). Bromination. Wordpress. [https://vertexaisearch.cloud.google.com/grounding-api-rec 2Lbim_Uu2HgetCIBtQQRs-LkWW-buHjJVctlxlCQeJ4zRw0QPl09dgGnyPTN5-WSgg45zVs53hRNNVnPpZZhQ==]
- Sciencemadness.org. (2015, May 25). Purification of benzaldehyde?. Sciencemadness.org. [https://vertexaisearch.cloud.google.com/grounding-ap hidlpDuLsZbmyKnszQ3n9gnCKV7Tmsc18NRFzr_7EKDWUIIPBpuaFQJX3Rgdfiita_TV9niDNBKM5BS-l9qwg==]
- Google Patents. (n.d.). CN107879918B - Preparation method of 2-bromo-5-chlorobenzaldehyde. Google Patents. [https://vertexaisearch.cloud.goo redirect/AUZIYQFdgk3nVVEtE20ZI791xo0Zw39jZJJrxaHBjW6n3d4xJNa3CZi5Do5bOfREQnaMWS4tYHyT-kkjIb9L15US3o7vy74pKzXOx74WQ7p
- SunanKalijaga.org. (n.d.). Synthesis and Characterization of 2-bromo-4,5- dimethoxybenzaldehyde Compound from Veratraldehyde and KBrO3 In redirect/AUZIYQEB3x_0UYLniFWlEqKVjd_dFdrmp1vdBPht0IGc6oHK1pED2MkJVOp2MYb2mzqslgUdRJzJbIlX3elVrW1ggtF9IsitNrKKIMcLjbSfgR
- ResearchGate. (2025, August 7). Synthesis of 5-hodroxy-4-methoxy-2-substitutedbenzaldehyde. ResearchGate. [https://vertexaisearch.cloud.goog 9gJXT4kSHj6X2b8rk9SXienzCA0UIPttHkbjDC66BlkdVgyU5sbktVJAxPZ7ZF2NZSvk6b_1xbiKadl4EaDZ6-4vD0L5VYySxiUeGMavFL5KraQBX6UX
- ResearchGate. (n.d.). Bromination of aromatic compounds by using I 2 O 5 -KBr in water. ResearchGate. [https://vertexaisearch.cloud.google.com/ BWvn4sxNQ7Ko_AXeTRnBuyiQzi7Rj0YXY1gB7pVFKQeG5ziRmr5eY0nq6KRnqX6_gIFB1djoRF49WxwYigt4z1SFZlcdBEca6ZP4dQdAQdz5VIW7 DTj7_yofptJG9dnfcHyqjR3sHHs48NpCQitQAg]
- OpenStax. (2023, September 20). 16.1 Electrophilic Aromatic Substitution Reactions: Bromination. Organic Chemistry. [https://vertexaisearch.cloud redirect/AUZIYQFiV7wP_mSGCVmaJ_JtEIc3oME36xoJR89z6GeEcK0PVEFPFOgJEHFMv8XE_FioCh4Vv1hJB0fNU90RNxadqX7-f_OYVE6IGAS vUfSEr10VmFOx02tKU8QMCYMDB1Lz1gZ5sjJX3Mjbih640163_Q-3Z2gZ36nHVpWbkyHmQ]
- Photochemical Bromination of 2,5-Dimethylbenzoic Acid as Key Step of an Improved Alkyne-Functionalized Blue Box Synthesis**. (n.d.). [https://ve redirect/AUZIYQHZYPcubHj_WVHzxl13a7j4vSOaMbPvueSxTrcOjWuaLtQ1UIpBS2fEGf3VzuCrf7G_l8BKLE5y_B-8_LC-l6fFATv99q82GoxzKLYl7HbiB5fooRGonoPQqgO0Ps_Zryr3GjuN_5NEWABFmhPOhxlxX9__NCPal7rj9IZ3Cw6bOotqSy6Se6rhrMp13t_8vBIy5kpZv
- Chemistry Stack Exchange. (2018, March 30). Requirement of different reagents for bromination of different substituted benzene rings. Chemistry S w_F2n3KYyH8ameWBb0dY4AtgapJXjs5Xu6wP3-A9QD6cgtmVPoQ1RFRWPVyLwYbCIvBk3GzoVyyxkx2FdKcuQ3I5aJuyCC3LSbi1i_61M_i3J3G Xwjjp3rBUGM_0jK2Q3W0TNwhTCPc_8PCCzQ7ZM7iGOSkAuZCk4=]
- ChemSpider. (n.d.). AlCl3 Catalyzed bromination of benzaldehyde. ChemSpider Synthetic Pages. [https://vertexaisearch.cloud.google.com/groundi 2Kbz8xP4Nav3TYoVf6vtvZngV09TUBESX56FTBq201YbK-mq4HMTZSQjgDCaZw=]

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Sources

- 1. 2-BROMO-5-HYDROXYBENZALDEHYDE synthesis - chemicalbook [chemicalbook.com]
- 2. US4551557A - Bromination of substituted benzaldehydes - Google Patents [patents.google.com]
- 3. 16.1 Electrophilic Aromatic Substitution Reactions: Bromination - Organic Chemistry | OpenStax [openstax.org]
- 4. m.youtube.com [m.youtube.com]
- 5. Kinetics and mechanism of the oxidation of aromatic aldehydes with bromine - Journal of the Chemical Society B: Physical Organic (RSC Publis
- 6. asianpubs.org [asianpubs.org]
- 7. Ether cleavage - Wikipedia [en.wikipedia.org]
- 8. Reactions of Ethers-Ether Cleavage - Chemistry Steps [chemistrysteps.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. transformationtutoring.com [transformationtutoring.com]

- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. Organic Syntheses Procedure [orgsyn.org]
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